

# physical and chemical properties of 5-Methyl-2-phenylhex-2-enal

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## Compound of Interest

Compound Name: 5-Methyl-2-phenylhex-2-enal

Cat. No.: B7823456

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## An In-depth Technical Guide to 5-Methyl-2-phenylhex-2-enal

### Introduction

**5-Methyl-2-phenylhex-2-enal**, also known by synonyms such as Cocal and cocoa hexenal, is an alpha,beta-unsaturated aldehyde.[1] It is recognized for its characteristic sweet, chocolate-like aroma, which has led to its use as a flavoring agent in the food industry and in fragrances.[2][3] This compound belongs to the class of organic compounds known as phenylacetaldehydes, which contain a phenyl group substituted at the second position of an acetaldehyde moiety.[1][4] Natural occurrences of **5-methyl-2-phenylhex-2-enal** have been identified in the volatile compounds of fried peanuts and cocoa.[5] This technical guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for its synthesis and analysis, and a summary of its known biological activities.

## Physical and Chemical Properties

**5-Methyl-2-phenylhex-2-enal** is a colorless to light yellow liquid.[6][7] It is characterized by a distinctive cocoa aroma with nutty and mocha undertones.[3][7] The compound is soluble in organic solvents like alcohol and ether, but insoluble in water.[2]

Table 1: Compound Identification

Identifier	Value
IUPAC Name	(E)-5-methyl-2-phenylhex-2-enal[1][2]
CAS Number	21834-92-4[6][8]
Molecular Formula	C13H16O[2][6][7]
Synonyms	Cocal, cocoa hexenal, 2-Phenyl-5-methylhex-2-enal[7]
FEMA Number	3199[6]

| EINECS Number | 244-602-3[6][7] |

Table 2: Physicochemical Properties

Property	Value
Molecular Weight	188.27 g/mol [7]
Appearance	Colorless to yellow clear liquid[6][7]
Density	0.973 g/mL at 25 °C
Boiling Point	290.00 to 291.00 °C @ 760.00 mm Hg; 96.00 to 100.00 °C @ 0.70 mm Hg[6]
Flash Point	>230 °F (>110 °C)[5][9]
Refractive Index	1.53100 to 1.53600 @ 20.00 °C[6]
Vapor Pressure	0.004000 mmHg @ 20.00 °C[6]
Vapor Density	>1 (vs air)
XLogP3-AA	3.4[6][10]

| Solubility | Insoluble in water; Soluble in ethanol and oils[2][10] |

Table 3: Spectroscopic and Thermodynamic Data

Property	Value	Source
LogP (octanol/water)	3.315	Crippen Calculated Property[11]
Log10 Water Solubility	-3.43 (mol/L)	Crippen Calculated Property[11]
Enthalpy of Vaporization ( $\Delta_{\text{vap}}H^\circ$ )	53.18 kJ/mol	Joback Calculated Property[11]
Enthalpy of Fusion ( $\Delta_{\text{fus}}H^\circ$ )	21.13 kJ/mol	Joback Calculated Property[11]
Standard Gibbs Free Energy of Formation ( $\Delta_{\text{f}}G^\circ$ )	140.70 kJ/mol	Joback Calculated Property[11]

| Enthalpy of Formation (Gas,  $\Delta_{\text{f}}H^\circ_{\text{gas}}$ ) | -58.55 kJ/mol | Joback Calculated Property[11] |

## Experimental Protocols

### Synthesis Methods

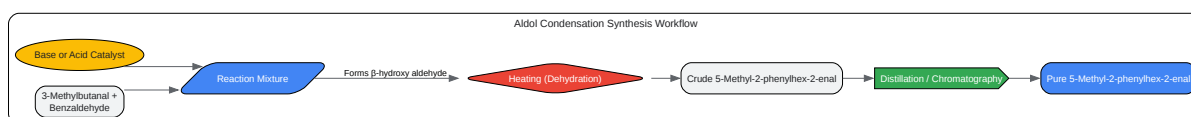
The primary method for synthesizing **5-Methyl-2-phenylhex-2-enal** is through Aldol Condensation.[2]

Aldol Condensation Protocol: This synthesis involves the reaction of 3-methylbutanal with benzaldehyde under either acidic or basic conditions.[2]

- **Reactant Preparation:** Equimolar amounts of 3-methylbutanal and benzaldehyde are prepared.
- **Catalyst Introduction:** A base (e.g., sodium hydroxide) or an acid catalyst is added to the reaction mixture.
- **Reaction:** The mixture is stirred, often at room temperature, to facilitate the condensation reaction, forming a  $\beta$ -hydroxy aldehyde intermediate.
- **Dehydration:** The intermediate is subsequently dehydrated, typically by heating, to yield the  $\alpha,\beta$ -unsaturated aldehyde, **5-Methyl-2-phenylhex-2-enal**.

- Purification: The final product is purified using standard techniques such as distillation or chromatography to remove unreacted starting materials and byproducts.

A practical total synthesis of a related compound, plaunotol, has been achieved via a highly Z-selective Wittig olefination of  $\alpha$ -acetal ketones, suggesting an alternative advanced synthetic route.<sup>[12]</sup>



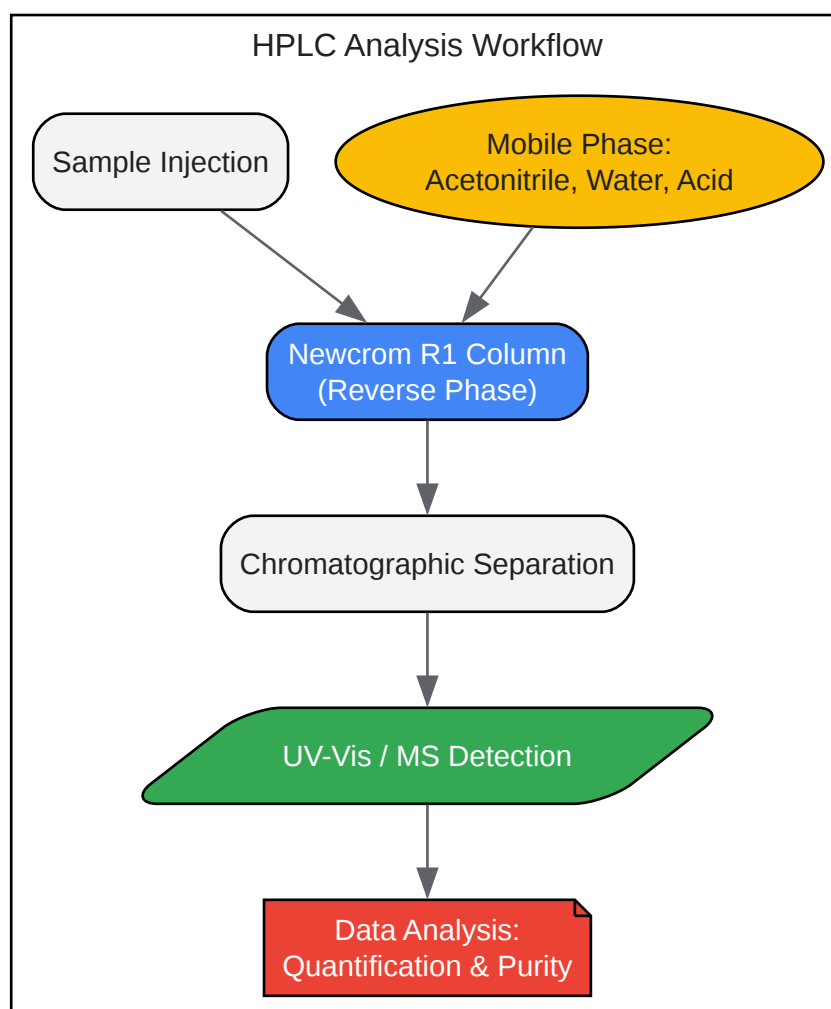
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*Aldol Condensation workflow for synthesis.*

## Analytical Protocols

High-Performance Liquid Chromatography (HPLC): An established reverse-phase HPLC method is available for the analysis of 5-Methyl-2-phenyl-2-enal.<sup>[13]</sup>

- Column: Newcrom R1 HPLC column.<sup>[13]</sup>
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass Spectrometry (MS) compatible applications, phosphoric acid should be replaced with formic acid.<sup>[13]</sup>
- Detection: The method is suitable for standard HPLC detectors (e.g., UV-Vis).<sup>[13]</sup>
- Application: This method is scalable and can be used for isolating impurities in preparative separation and is also suitable for pharmacokinetic studies.<sup>[13]</sup>



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*General workflow for HPLC analysis.*

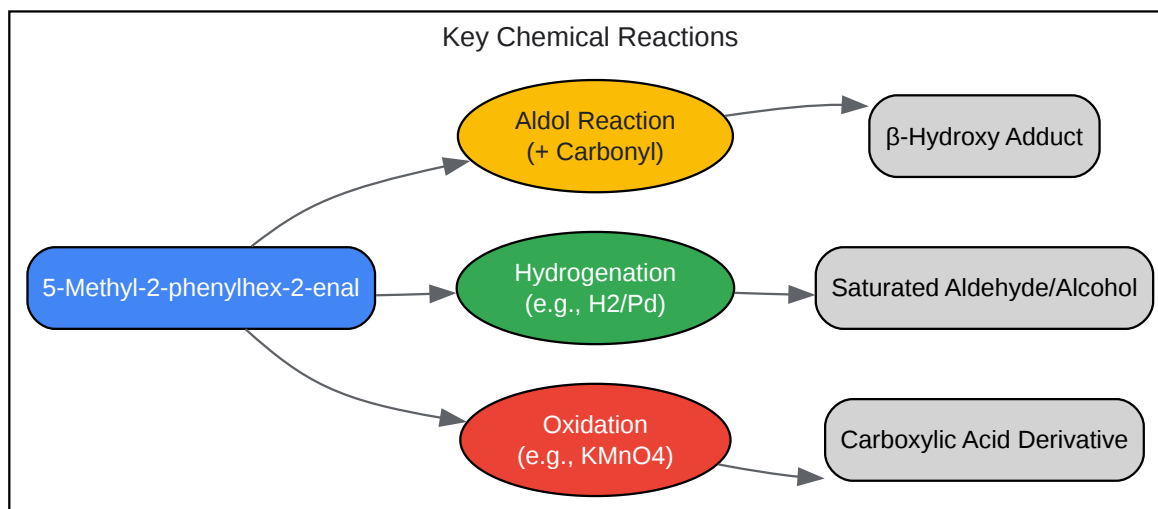
## Chemical Reactivity and Biological Activity

As an  $\alpha,\beta$ -unsaturated aldehyde, **5-Methyl-2-phenylhex-2-enal** can undergo typical reactions of both aldehydes and alkenes.

- Oxidation: The aldehyde group can be oxidized to a carboxylic acid using common oxidizing agents.[2]
- Hydrogenation: The carbon-carbon double bond can be hydrogenated to yield the corresponding saturated aldehyde or alcohol.[2]

- Aldol Reactions: It can participate in further aldol reactions with other carbonyl compounds.

[2]



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*Potential chemical reactions of the compound.*

## Biological Activity and Toxicology

5-Methyl-2-phenyl-2-hexenal has been studied for its biological effects, primarily in the context of its use as a flavoring agent. A 90-day subchronic toxicity study in F344 rats was conducted to assess its safety profile. The study investigated various biomarkers of organ toxicity, blood chemistry, and histopathological changes. While generally considered safe at low doses, higher concentrations may lead to adverse effects on liver function.[2] It has also been noted for the potential to cause skin irritation and allergic reactions upon contact.[2] Additionally, the compound has been identified as a component in the scent gland secretions of male cave crickets, suggesting a potential role in chemical communication. Research has also indicated it possesses antifungal properties, inhibiting the synthesis of fatty acids and sterols required for fungal cell membrane formation.[9]

## Applications

The primary application of 5-Methyl-2-phenyl-2-hexenal is in the food and fragrance industries.

- Flavoring Agent: It is used to prepare chocolate and cocoa flavors in a variety of products, including beverages, baked goods, and confectionery.[5][7][14]
- Fragrance Component: Its distinctive sweet, cocoa-like scent makes it a valuable ingredient in gourmand fragrances and cosmetic formulations.[2][3]
- Chemical Intermediate: It can serve as an intermediate in organic synthesis.[2]

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- To cite this document: BenchChem. [physical and chemical properties of 5-Methyl-2-phenylhex-2-enal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7823456#physical-and-chemical-properties-of-5-methyl-2-phenylhex-2-enal]

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